

An In-depth Technical Guide on Tris(2-butoxyethyl) Phosphate (TBEP)

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Compound of Interest

Compound Name: *Tris(2-butoxyethyl) phosphate*

Cat. No.: *B1683230*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **Tris(2-butoxyethyl) phosphate** (TBEP), a widely used organophosphate compound. TBEP finds applications across various industries as a plasticizer, flame retardant, and anti-foaming agent.

Chemical Structure and Identity

TBEP, with the chemical formula $C_{18}H_{39}O_7P$, is a trialkyl phosphate ester.^{[1][2][3]} Its structure consists of a central phosphate core bonded to three 2-butoxyethyl groups.^{[3][4]} This molecular arrangement imparts both flexibility and flame-retardant properties to the materials it is incorporated into. The linear formula for TBEP is $[CH_3(CH_2)_3OCH_2CH_2O]_3P(O)$.

Molecular Weight

The molecular weight of TBEP is consistently reported as approximately 398.47 g/mol or 398.48 g/mol.^{[1][2][3][5][6]}

Physicochemical Properties

TBEP is a clear, colorless to slightly yellow, oily liquid with a mild, sweetish odor.^{[1][2][7][8]} It exhibits low volatility and excellent thermal stability, making it suitable for high-temperature

applications.^[1] Key quantitative data are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C18H39O7P ^[1]
Molecular Weight	398.47 g/mol ^{[3][5][6]}
CAS Number	78-51-3 ^{[1][5]}
EC Number	201-122-9 ^{[1][5]}
Appearance	Colorless to pale yellow, oily liquid ^{[1][7]}
Melting Point	-70 °C ^[5]
Boiling Point	215-228 °C at 4 mmHg ^[5]
Density	1.006 g/mL at 25 °C
Flash Point	223 °C ^[5]
Refractive Index	1.437-1.439 ^[5]
Water Solubility	Soluble ^[5]

Experimental Protocols

While specific experimental protocols for the synthesis or analysis of TBEP are proprietary to manufacturers, a general synthetic route involves the reaction of phosphorus oxychloride with 2-butoxyethanol.^[5]

General Synthesis of TBEP:

- Reactants: Phosphorus oxychloride (POCl₃) and 2-butoxyethanol (CH₃(CH₂)₃OCH₂CH₂OH).
- Reaction: The reaction is typically carried out under controlled temperature and pressure conditions. The stoichiometry is crucial to ensure the complete substitution of the chlorine atoms in phosphorus oxychloride with the 2-butoxyethanol groups.

- **Process:** The synthesis involves the mixing of the reactants, a reflux period to drive the reaction to completion, followed by purification steps to remove byproducts and unreacted starting materials.[5] These purification steps may include washing, distillation, and filtration.
- **Safety:** Phosphorus oxychloride is a highly toxic and corrosive chemical, requiring strict safety protocols and handling in a well-ventilated fume hood with appropriate personal protective equipment.[5]

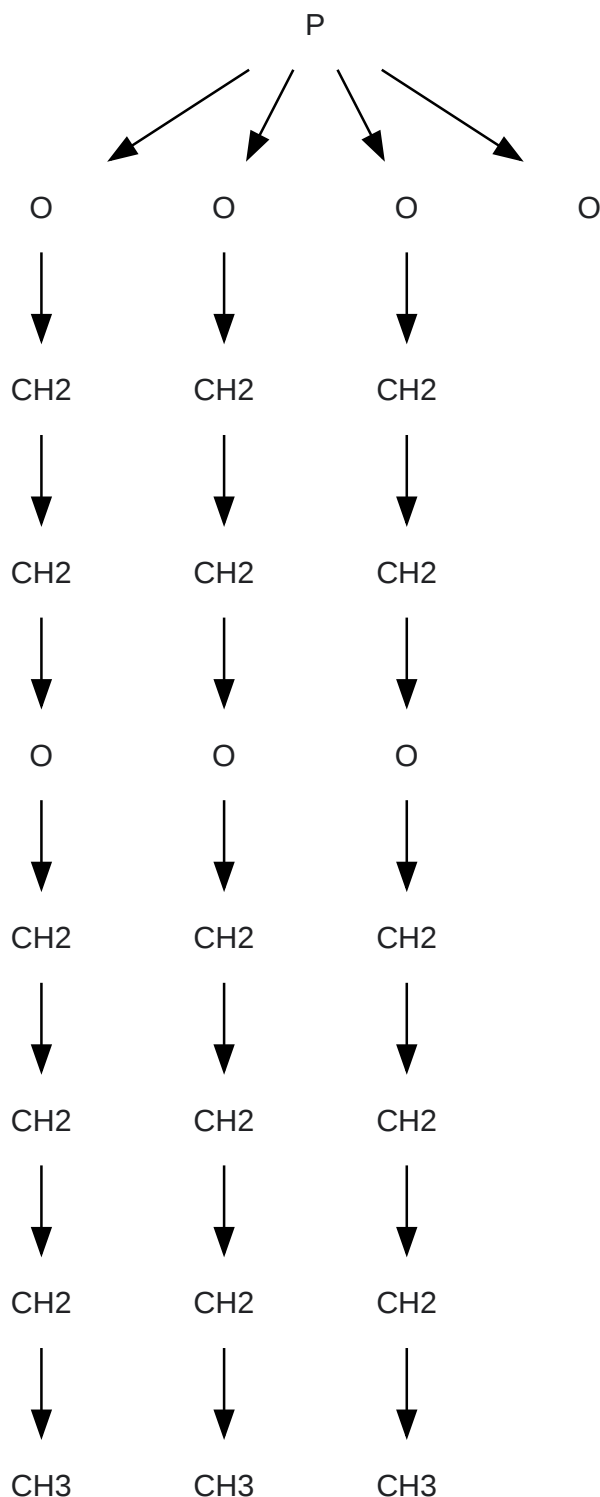
Analytical Quantification:

TBEP can be quantified in various environmental and biological matrices using liquid chromatography techniques, such as liquid chromatography-electrospray ionization-tandem mass spectrometry (LC-ESI-MS/MS).[2] This method offers high sensitivity and selectivity for the detection and quantification of TBEP.

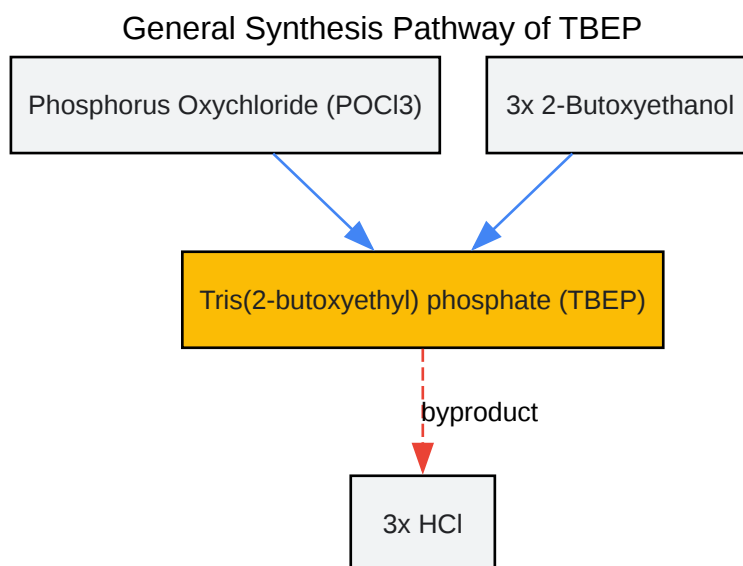
Visualizations

Chemical Structure of TBEP

Chemical Structure of Tris(2-butoxyethyl) phosphate (TBEP)

[Click to download full resolution via product page](#)Caption: Molecular structure of **Tris(2-butoxyethyl) phosphate**.

Synthesis Pathway of TBEP



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Caption: Simplified reaction for the synthesis of TBEP.

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